

A Technical Guide to Paclitaxel C: Molecular Weight, Formula, and Characterization

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Paclitaxel C*

Cat. No.: *B15556879*

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For researchers and professionals in drug development, a precise understanding of a compound's fundamental physicochemical properties is paramount. This guide provides an in-depth look at the molecular weight and chemical formula of **Paclitaxel C**, a derivative of the widely recognized chemotherapeutic agent, Paclitaxel. While specific experimental data and signaling pathways for **Paclitaxel C** are not extensively documented in publicly available literature, this document outlines its core molecular attributes and presents a generalized workflow for the characterization of such taxane compounds.

Core Molecular Data

The foundational molecular information for **Paclitaxel C** is summarized below. This data is critical for accurate stoichiometric calculations, mass spectrometry analysis, and overall experimental design.

Property	Value
Molecular Formula	C ₄₆ H ₅₇ NO ₁₄ [1] [2] [3]
Molecular Weight	847.94 g/mol [1] [2] [3]
Alternate Names	Taxol C; Taxuyunnanine [1]
CAS Number	153415-45-3 [1] [2] [3]

Elucidation of Molecular Weight and Formula: A Methodological Overview

While specific experimental protocols for the determination of **Paclitaxel C**'s molecular properties are not readily available, the following is a detailed, standard methodology for characterizing a novel taxane derivative. This approach combines high-resolution mass spectrometry and elemental analysis to unequivocally determine the molecular formula and weight.

Experimental Protocol: Molecular Formula and Weight Determination

1. High-Resolution Mass Spectrometry (HRMS)

- Objective: To determine the accurate mass of the molecule, which allows for the calculation of its elemental composition.
- Instrumentation: An Orbitrap or Fourier-transform ion cyclotron resonance (FT-ICR) mass spectrometer is preferred due to their high mass accuracy and resolution.
- Sample Preparation:
 - A stock solution of **Paclitaxel C** is prepared in a suitable solvent such as methanol, acetonitrile, or a mixture thereof, at a concentration of approximately 1 mg/mL.
 - The stock solution is then diluted to a final concentration of 1-10 µg/mL in the mobile phase.

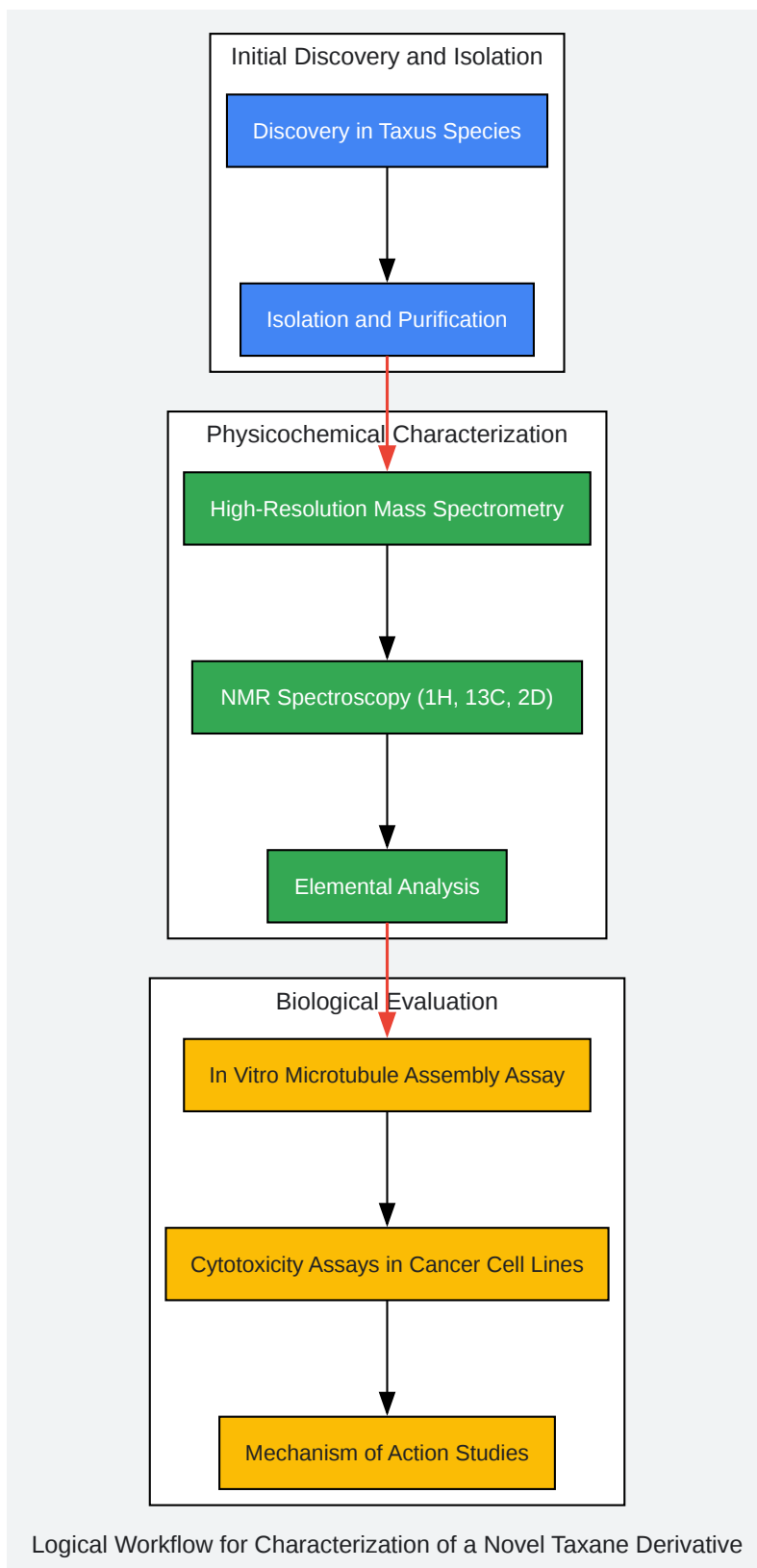
- Method:
 - Ionization: Electrospray ionization (ESI) is a common and suitable technique for taxane compounds. The sample is introduced into the mass spectrometer via direct infusion or through a liquid chromatography system.
 - Mass Analysis: The instrument is calibrated using a standard of known masses. The mass spectrum of **Paclitaxel C** is then acquired in positive ion mode, as taxanes readily form protonated molecules ($[M+H]^+$).
 - Data Analysis: The monoisotopic mass of the most abundant peak is determined. The high mass accuracy of the instrument (typically < 5 ppm) allows for the use of software to generate a list of possible elemental formulas corresponding to the measured mass.

2. Elemental Analysis

- Objective: To experimentally determine the percentage composition of carbon, hydrogen, and nitrogen in the molecule, which serves to confirm the molecular formula derived from HRMS.
- Instrumentation: A CHN elemental analyzer.
- Sample Preparation: A small, accurately weighed amount of highly purified and dried **Paclitaxel C** (typically 1-3 mg) is required.
- Method:
 - The sample is combusted in a high-temperature furnace in the presence of oxygen.
 - The resulting combustion gases (CO_2 , H_2O , and N_2) are separated by gas chromatography and quantified by a thermal conductivity detector.
- Data Analysis: The weight percentages of C, H, and N are calculated. These experimental percentages are then compared to the theoretical percentages calculated from the proposed molecular formula obtained from HRMS. A close correlation between the experimental and theoretical values confirms the assigned molecular formula.

Characterization Workflow for Novel Taxane Derivatives

The following diagram illustrates a logical workflow for the characterization of a newly identified Paclitaxel derivative like **Paclitaxel C**. This process ensures a comprehensive understanding of the compound's chemical and biological properties.



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Caption: A flowchart illustrating the key stages in the characterization of a novel taxane compound.

It is important to note that while **Paclitaxel C** is identified as a related compound to Paclitaxel, found in *Taxus* cuttings, extensive research on its specific biological activities and signaling pathways is limited.[2][4] The well-documented mechanisms of Paclitaxel, primarily its role as a microtubule-stabilizing agent that leads to cell cycle arrest and apoptosis, provide a foundational basis for hypothesis-driven research into **Paclitaxel C**. [4] Future studies employing the methodologies outlined above will be crucial in fully elucidating the pharmacological profile of **Paclitaxel C**.

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- To cite this document: BenchChem. [A Technical Guide to Paclitaxel C: Molecular Weight, Formula, and Characterization]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15556879/docs#a-technical-guide-to-paclitaxel-c-molecular-weight-formula-and-characterization>]

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